

# Technical Guide: Physical Properties of 1,1-Dichlorocyclobutane

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## Compound of Interest

Compound Name: **1,1-Dichlorocyclobutane**

Cat. No.: **B075226**

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This technical guide provides a comprehensive overview of the core physical properties of **1,1-Dichlorocyclobutane**. The information is presented to be a valuable resource for laboratory and research applications.

## Core Physical Properties

**1,1-Dichlorocyclobutane** is a halogenated cycloalkane with the molecular formula C<sub>4</sub>H<sub>6</sub>Cl<sub>2</sub>.<sup>[1]</sup> <sup>[2]</sup> The following table summarizes its key physical properties.

Physical Property	Value	Source(s)
Molecular Weight	124.99 g/mol	<a href="#">[3]</a>
Density	1.26 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point	136.3 °C at 760 mmHg	<a href="#">[1]</a> <a href="#">[4]</a>
Melting Point	Not available	<a href="#">[4]</a>
Refractive Index	1.48	<a href="#">[1]</a> <a href="#">[4]</a>
Solubility	Not available	<a href="#">[4]</a>

**Note on Melting Point and Solubility:** Extensive searches of available chemical databases and literature did not yield specific experimental values for the melting point and solubility of **1,1-Dichlorocyclobutane**. These properties are frequently listed as "N/A," suggesting they may not have been experimentally determined or are not well-documented.<sup>[4]</sup> Based on the principle of "like dissolves like," as a chlorinated hydrocarbon, it is expected to have limited solubility in water and be soluble in non-polar organic solvents.<sup>[5]</sup>

## Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical properties of **1,1-Dichlorocyclobutane**.

### Determination of Molecular Weight

The molecular weight of **1,1-Dichlorocyclobutane** is typically calculated based on its chemical formula ( $C_4H_6Cl_2$ ) and the atomic weights of its constituent atoms (Carbon: 12.01 u, Hydrogen: 1.008 u, Chlorine: 35.45 u).

Calculation:

$$\bullet (4 \times 12.01) + (6 \times 1.008) + (2 \times 35.45) = 48.04 + 6.048 + 70.90 = 124.988 \text{ g/mol}$$

This calculated value is consistent with the reported molecular weight.<sup>[3]</sup>

### Determination of Density

The density of a liquid is its mass per unit volume.

Apparatus:

- Pycnometer (specific gravity bottle) or a graduated cylinder and an analytical balance.
- Thermometer
- Water bath (for temperature control)

Procedure using a Pycnometer (for high accuracy):

- Clean and dry the pycnometer thoroughly.

- Determine and record the mass of the empty pycnometer.
- Fill the pycnometer with distilled water of a known temperature and record the mass.
- Empty and dry the pycnometer.
- Fill the pycnometer with **1,1-Dichlorocyclobutane** at the same temperature and record the mass.
- The density is calculated using the formula: Density = (Mass of substance) / (Volume of substance) The volume of the substance is determined from the mass of the water and its known density at that temperature.

## Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

### Apparatus:

- A small test tube or a distillation flask
- Thermometer
- Heating mantle or oil bath
- Boiling chips

### Procedure:

- Place a small volume of **1,1-Dichlorocyclobutane** into the test tube or distillation flask, along with a few boiling chips to ensure smooth boiling.
- Position the thermometer so that the bulb is just above the surface of the liquid, ensuring it measures the temperature of the vapor, not the liquid itself.
- Gently heat the sample.

- The boiling point is the temperature at which the liquid boils and a steady stream of vapor is produced, with the temperature on the thermometer remaining constant.

## Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material.

Apparatus:

- Abbe refractometer
- Constant temperature water bath

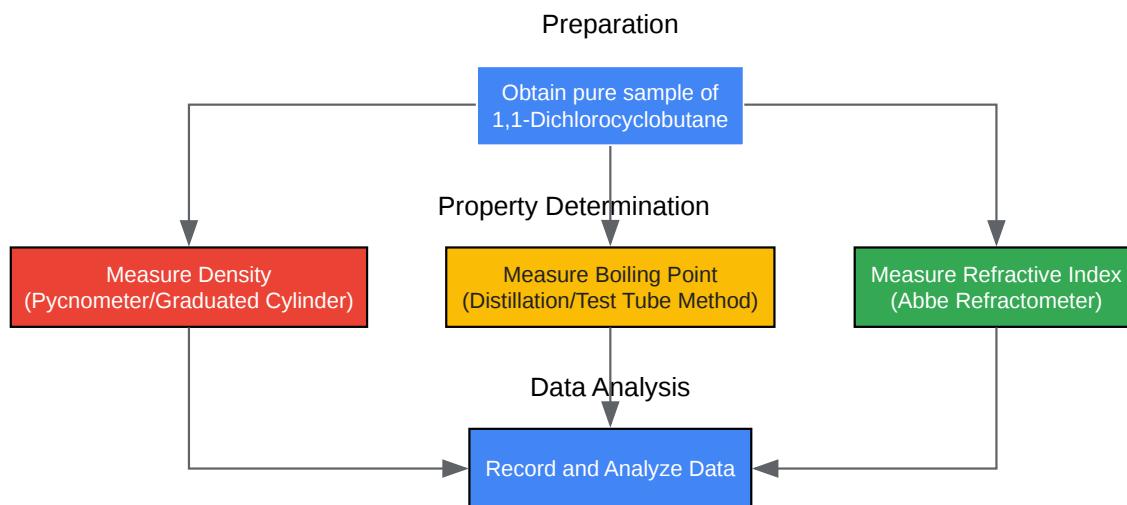
Procedure:

- Calibrate the Abbe refractometer using a standard liquid with a known refractive index.
- Ensure the prism of the refractometer is clean and dry.
- Apply a few drops of **1,1-Dichlorocyclobutane** to the prism.
- Close the prism and allow the sample to reach thermal equilibrium, typically by circulating water from a constant temperature bath.
- Adjust the refractometer to bring the dividing line between the light and dark fields into the center of the crosshairs.
- Read the refractive index from the instrument's scale.

## Visualizations

The following diagrams illustrate the logical workflow for determining the physical properties of a liquid compound like **1,1-Dichlorocyclobutane**.

## Workflow for Determining Physical Properties of a Liquid

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Caption: Experimental workflow for physical property determination.

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## References

- 1. Page loading... [guidechem.com]
- 2. 1,1-Dichlorocyclobutane | C4H6Cl2 | CID 565982 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,1-Dichlorocyclobutane | 1506-77-0 | Benchchem [benchchem.com]
- 4. lookchem.com [lookchem.com]
- 5. solubilityofthings.com [solubilityofthings.com]
- To cite this document: BenchChem. [Technical Guide: Physical Properties of 1,1-Dichlorocyclobutane]. BenchChem, [2025]. [Online PDF]. Available at:

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